

An In-depth Technical Guide to 4-(N,N-Dimethylaminocarbonyl)phenylboronic Acid

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Compound of Interest

4-(N,N-

Compound Name: *Dimethylaminocarbonyl)phenylboronic acid*

Cat. No.: B151642

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the chemical and physical properties, spectral data, and key applications of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** (CAS No. 405520-68-5). Detailed experimental protocols for its synthesis and a representative application in Suzuki-Miyaura cross-coupling are presented. This document serves as a critical resource for researchers utilizing this versatile reagent in organic synthesis, medicinal chemistry, and materials science.

Core Chemical and Physical Properties

4-(N,N-Dimethylaminocarbonyl)phenylboronic acid is a solid, amide-functionalized arylboronic acid. Its properties make it a valuable building block in synthetic chemistry.

Property	Value	Reference
CAS Number	405520-68-5	
Molecular Formula	C ₉ H ₁₂ BNO ₃	
Molecular Weight	193.01 g/mol	
Appearance	Solid	
Melting Point	141-145 °C	
Storage Temperature	2-8°C	
Functional Group	Amide, Boronic Acid	

Spectral Data Summary

Spectroscopic data is essential for the identification and characterization of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**.

Spectrum Type	Key Identifiers	Reference
SMILES	CN(C)C(=O)c1ccc(cc1)B(O)O	
InChI	1S/C9H12BNO3/c1-11(2)9(12)7-3-5-8(6-4-7)10(13)14/h3-6,13-14H,1-2H3	
InChI Key	QJYYVSIRDJVQJW-UHFFFAOYSA-N	

Chemical Reactivity and Applications

The primary utility of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** stems from the reactivity of its boronic acid moiety, making it a cornerstone reagent for carbon-carbon bond formation.

Suzuki-Miyaura Cross-Coupling Reactions

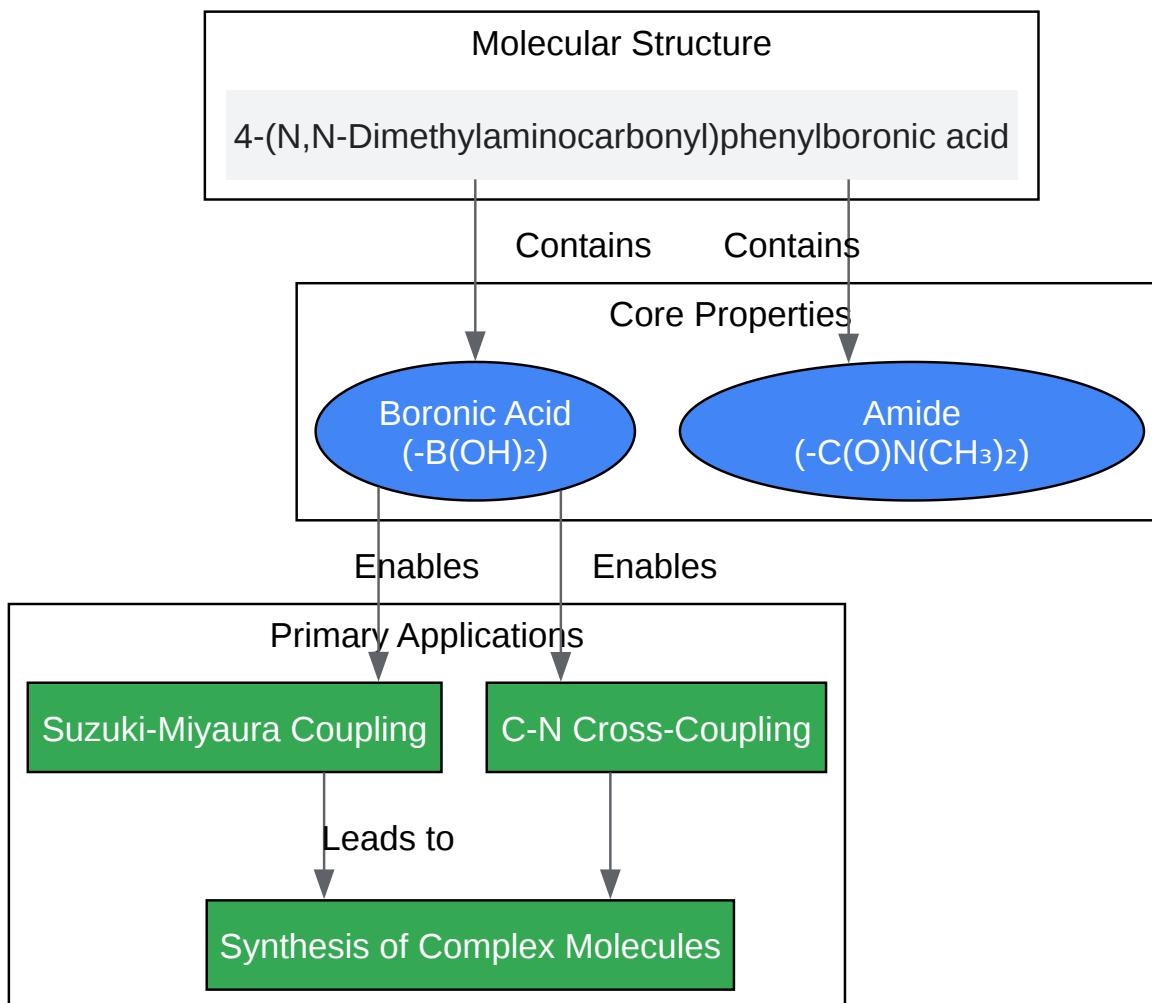
This compound is extensively used as a reactant in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction is a powerful method for synthesizing biaryl compounds, which are common structural motifs in pharmaceuticals and functional materials. The dimethylaminocarbonyl group can influence the electronic properties of the molecule and provide a handle for further functionalization.

Other Cross-Coupling Reactions

Beyond the classic Suzuki-Miyaura reaction, this boronic acid can participate in other metal-catalyzed cross-coupling processes. For instance, it can be used in copper-mediated N-arylation reactions to form C-N bonds, a critical transformation in the synthesis of nitrogen-containing heterocycles and other complex molecules.

Role in Drug Discovery and Materials Science

Arylboronic acids are crucial intermediates in pharmaceutical development and the creation of advanced materials like those used in Organic Light-Emitting Diodes (OLEDs). The ability to readily form new C-C and C-N bonds makes **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** a valuable building block for constructing complex molecular architectures with desired biological or photophysical properties.



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Caption: Logical relationship between structure and applications.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of the title compound and its application in a typical cross-coupling reaction.

Synthesis of 4-(N,N-Dimethylaminocarbonyl)phenylboronic Acid

This protocol outlines a general method for synthesizing the target compound from a corresponding aryl halide.

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